

Diacetylenic Spiroacetal Enol Ethers from Tanacetum Species: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	Tatsiensine	
Cat. No.:	B1194897	Get Quote

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Introduction

The genus Tanacetum, a member of the Asteraceae family, is a rich source of diverse and biologically active secondary metabolites. Among these, diacetylenic spiroacetal enol ethers (DSEEs) have emerged as a class of compounds with significant therapeutic potential. These molecules, characterized by a unique spiroacetal core and conjugated diacetylene chains, have demonstrated a range of biological activities, including anti-inflammatory and antiviral effects. This technical guide provides a comprehensive overview of DSEEs from Tanacetum species, tailored for researchers, scientists, and drug development professionals. It covers the isolation, structural elucidation, and biological evaluation of these compounds, presenting quantitative data, detailed experimental protocols, and visualizations of relevant biological pathways.

Quantitative Data on Diacetylenic Spiroacetal Enol Ethers from Tanacetum Species

The following table summarizes the quantitative data on the biological activity of diacetylenic spiroacetal enol ethers isolated from Tanacetum and related species.



Compound Name	Source Organism	Biological Activity	Quantitative Data (IC₅o)	Reference
(+)-tatsienenol B	Tanacetum tatsienense	Inhibition of nitric oxide (NO) production in LPS-stimulated RAW264.7 cells	19.78 ± 0.78 μM	[1][2][3][4]
(E)-2-(2,4- hexadiynyliden)- 1,6- dioxaspiro[4.5]de c-3-ene	Tanacetum vulgare	Inhibition of HSV- 1 and HSV-2 glycoprotein accumulation	Not specified in abstract	[5]
Compound 8 (a DSEE)	Chrysanthemum indicum	Inhibition of nitric oxide (NO) production in LPS-stimulated RAW 264.7 cells	7.42 ± 0.87 μM	

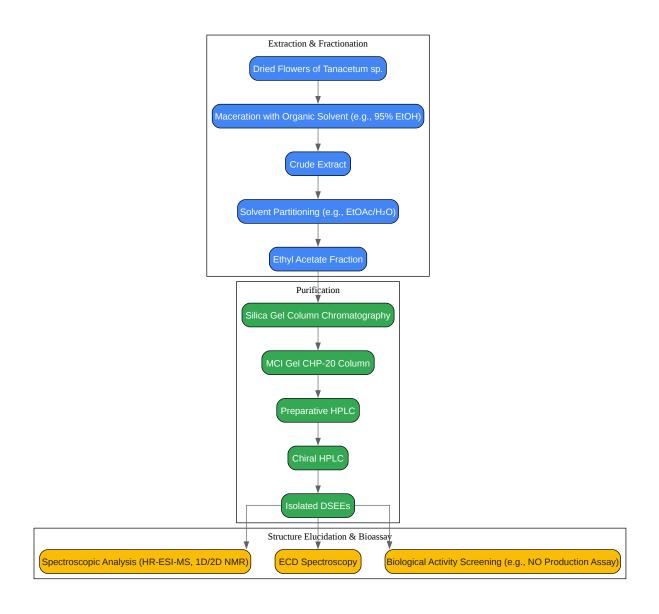
Experimental Protocols

This section details the methodologies for the extraction, isolation, and biological evaluation of diacetylenic spiroacetal enol ethers from Tanacetum species.

General Experimental Workflow

The isolation and characterization of DSEEs from Tanacetum species typically follow a multistep process involving extraction, fractionation, and purification, guided by bioassays to identify active compounds.





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Caption: General workflow for the isolation of DSEEs.



Extraction and Isolation of DSEEs from Tanacetum tatsienense

The following protocol is based on the methods described for the isolation of scalemic diacetylenic spiroacetal enol ethers from the flowers of Tanacetum tatsienense.[1][2][3]

- Plant Material and Extraction:
 - Air-dry the flowers of Tanacetum tatsienense.
 - Pulverize the dried plant material.
 - Macerate the powdered flowers with 95% ethanol at room temperature.
 - Filter the extract and concentrate under reduced pressure to obtain a crude extract.
- Fractionation:
 - Suspend the crude extract in water and partition successively with ethyl acetate.
 - Concentrate the ethyl acetate fraction, which typically contains the DSEEs.
- Chromatographic Purification:
 - Subject the ethyl acetate fraction to silica gel column chromatography, eluting with a gradient of petroleum ether and ethyl acetate.
 - Further purify the resulting fractions using MCI gel CHP-20 column chromatography with a methanol-water gradient.
 - Employ preparative High-Performance Liquid Chromatography (HPLC) for finer separation of compounds.
 - For scalemic mixtures, perform chiral HPLC to resolve the enantiomers.

Structural Elucidation



The structures of the isolated DSEEs are determined using a combination of spectroscopic techniques:[1][2][3]

- Mass Spectrometry: High-resolution electrospray ionization mass spectrometry (HR-ESI-MS)
 is used to determine the molecular formula.
- Nuclear Magnetic Resonance (NMR): 1D (¹H and ¹³C) and 2D (COSY, HSQC, HMBC) NMR spectroscopy are employed to elucidate the planar structure and relative configuration.
- Electronic Circular Dichroism (ECD): The absolute configurations of chiral compounds are determined by comparing their experimental ECD spectra with those calculated using quantum chemical methods.

Anti-inflammatory Activity Assay: Nitric Oxide (NO) Production in RAW264.7 Cells

This protocol is used to evaluate the anti-inflammatory effects of the isolated DSEEs.

- Cell Culture:
 - Culture RAW264.7 murine macrophage cells in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin at 37°C in a 5% CO₂ humidified atmosphere.
- NO Production Assay:
 - Seed the RAW264.7 cells in 96-well plates.
 - Pre-treat the cells with various concentrations of the test compounds for 1 hour.
 - Stimulate the cells with lipopolysaccharide (LPS) (1 μg/mL) for 24 hours to induce an inflammatory response.
 - Measure the nitrite concentration in the culture supernatant using the Griess reagent.
 - Determine the cell viability using the MTT assay to rule out cytotoxicity.

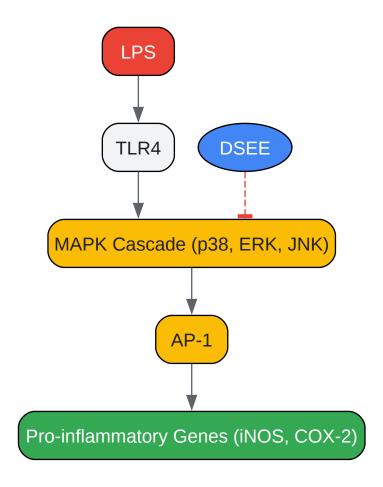


Signaling Pathways

Diacetylenic spiroacetal enol ethers from the Asteraceae family have been shown to exert their anti-inflammatory effects through the modulation of key signaling pathways, such as the Mitogen-Activated Protein Kinase (MAPK) and the Nuclear factor erythroid 2-related factor 2 (Nrf2) pathways.

Inhibition of the MAPK Signaling Pathway

LPS stimulation of macrophages activates the MAPK pathway, leading to the production of proinflammatory mediators. Certain DSEEs can inhibit this pathway.



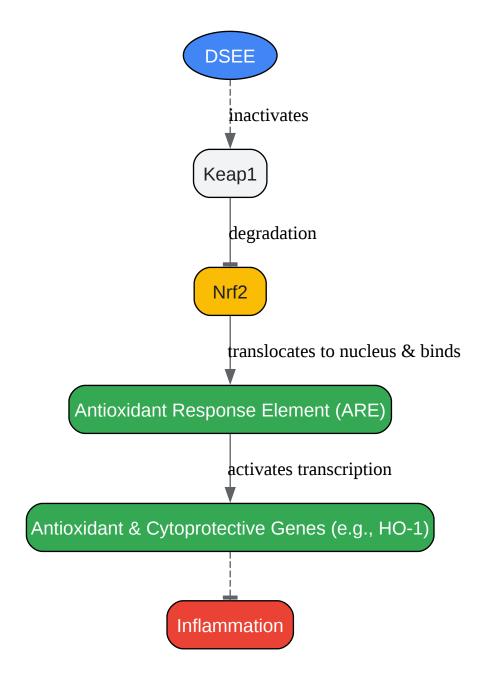
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Caption: DSEE-mediated inhibition of the MAPK pathway.

Activation of the Nrf2 Signaling Pathway



The Nrf2 pathway is a critical regulator of the cellular antioxidant response. Its activation can suppress inflammation.



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Caption: DSEE-mediated activation of the Nrf2 pathway.

Conclusion

Diacetylenic spiroacetal enol ethers from Tanacetum species represent a promising class of natural products for drug discovery and development. Their demonstrated anti-inflammatory



and antiviral activities, coupled with their unique chemical structures, make them attractive targets for further investigation. This technical guide provides a foundational understanding of the key methodologies and biological pathways associated with these compounds, serving as a valuable resource for researchers in the field of natural product chemistry and pharmacology. Further research is warranted to fully elucidate the therapeutic potential and mechanisms of action of this fascinating class of molecules.

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